

chemical structure and properties of 2-Ethyl-2-hydroxybutanedioyl-CoA

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Compound of Interest

Compound Name: 2-Ethyl-2-hydroxybutanedioyl-CoA

Cat. No.: B15550380

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An In-Depth Technical Guide to 2-Ethyl-2-hydroxybutanedioyl-CoA

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct experimental data for **2-Ethyl-2-hydroxybutanedioyl-CoA** is not readily available in the current scientific literature. This guide has been compiled by inferring properties and methodologies from closely related and structurally similar compounds. All information presented should be considered theoretical and requires experimental validation.

Introduction

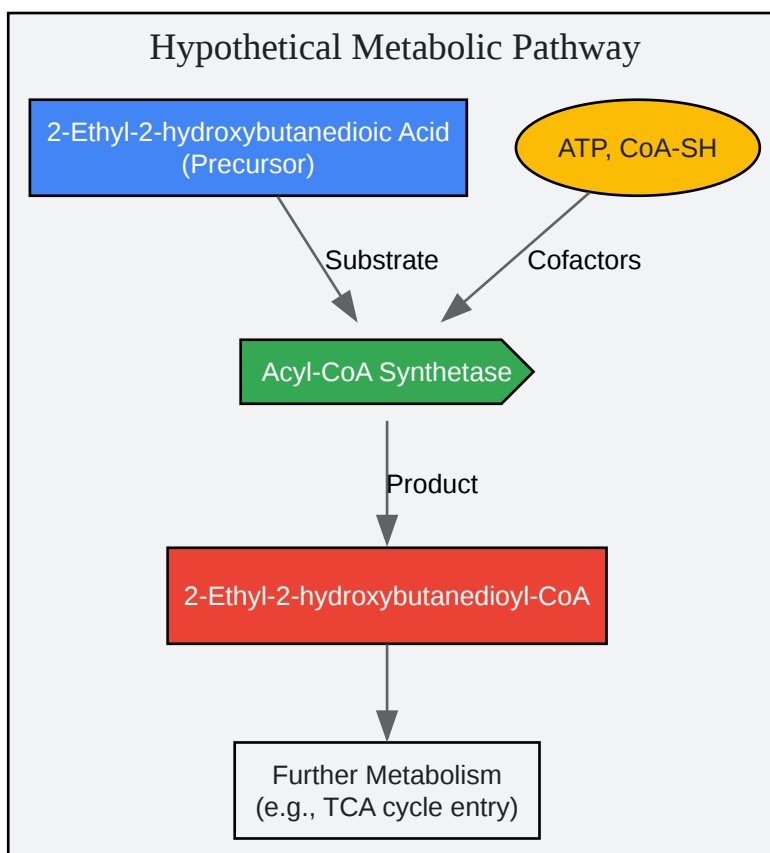
2-Ethyl-2-hydroxybutanedioyl-CoA is a fascinating and complex molecule that, based on its nomenclature, is a derivative of Coenzyme A (CoA). Its structure suggests a potential role as an intermediate in unique metabolic pathways, possibly involving xenobiotic metabolism or the degradation of branched-chain fatty acids. The "butanedioyl" component indicates a four-carbon dicarboxylic acid backbone, synonymous with succinyl-CoA, a key intermediate in the citric acid cycle. The substitutions at the second carbon, an ethyl group and a hydroxyl group, create a chiral center and suggest a specialized biological function.

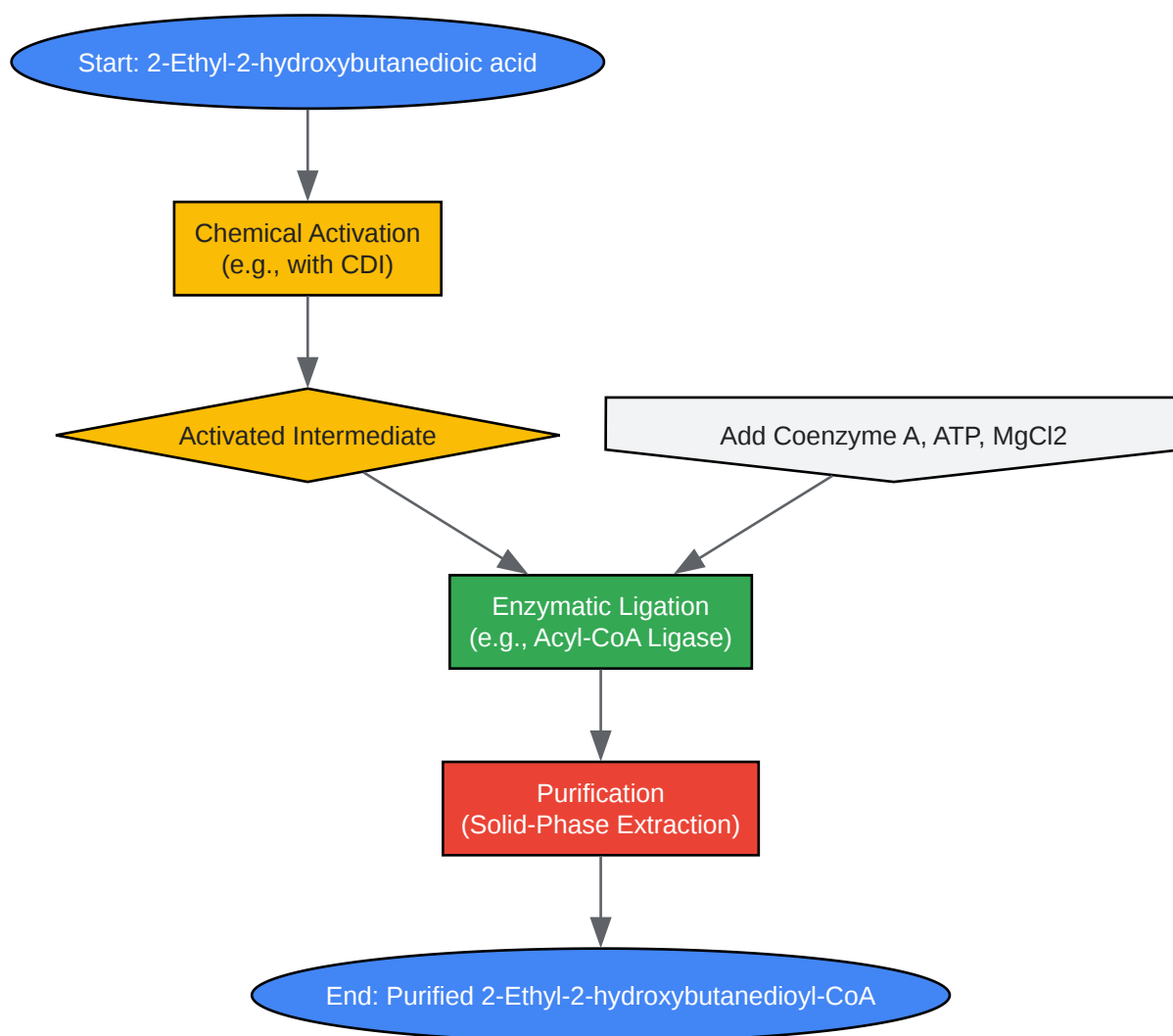
This technical guide aims to provide a comprehensive overview of the inferred chemical structure and properties of **2-Ethyl-2-hydroxybutanedioyl-CoA**, potential metabolic significance, and detailed experimental protocols for its synthesis and analysis.

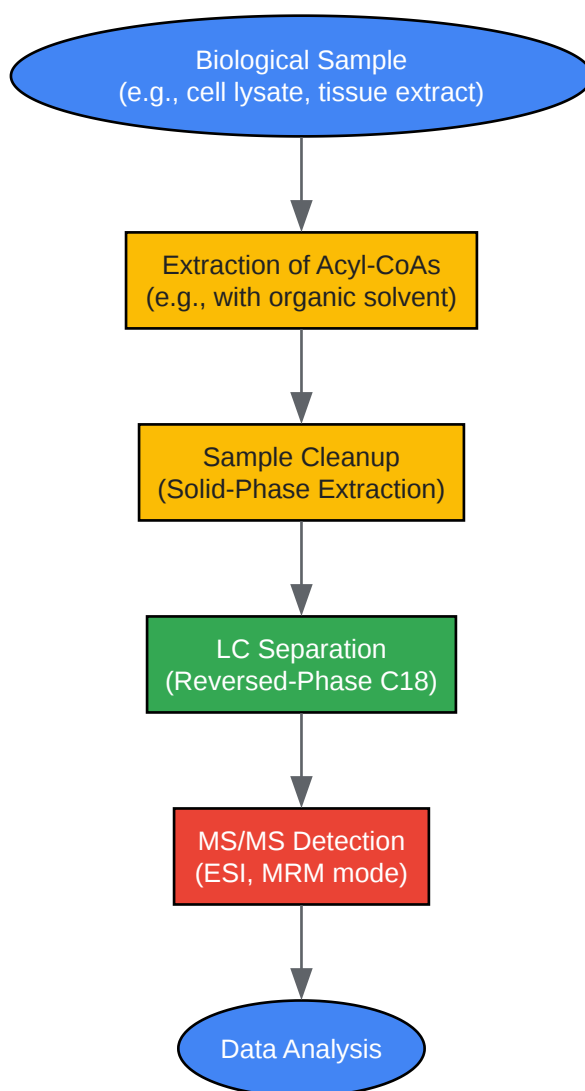
Chemical Structure and Properties

The chemical structure of **2-Ethyl-2-hydroxybutanedioyl-CoA** is predicted to consist of a succinyl-CoA molecule with an ethyl and a hydroxyl group attached to the alpha-carbon (C2) of the succinyl moiety.

Inferred Chemical Structure:







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